

# Personal protective equipment for handling 1-(4-(4-Bromophenoxy)phenyl)ethanone

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## Compound of Interest

Compound Name: 1-(4-(4-Bromophenoxy)phenyl)ethanone

Cat. No.: B1311913

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## Essential Safety and Handling Guide for 1-(4-(4-Bromophenoxy)phenyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling, storage, and disposal of **1-(4-(4-Bromophenoxy)phenyl)ethanone** (CAS No. 54916-27-7). Adherence to these protocols is essential to ensure a safe laboratory environment and minimize risks.

## I. Personal Protective Equipment (PPE)

When handling **1-(4-(4-Bromophenoxy)phenyl)ethanone**, the following personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion.[1][2]

PPE Category	Specific Requirements
Eye and Face Protection	Wear tightly fitting safety goggles or a face shield. <a href="#">[2]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat or impervious clothing should be worn. <a href="#">[2]</a> <a href="#">[3]</a>
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is necessary. <a href="#">[1]</a> <a href="#">[2]</a>
Footwear	Closed-toe shoes are required in laboratory settings where this chemical is handled.

## II. Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **1-(4-(4-Bromophenoxy)phenyl)ethanone** is critical to maintaining safety and procedural integrity.

### A. Preparation and Weighing:

- Ventilation: All handling of the solid compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[1\]](#)
- Decontamination: Ensure the weighing area and all equipment are clean and free of contaminants before use.
- Dispensing: Use a spatula or other appropriate tool to dispense the chemical. Avoid generating dust.[\[2\]](#)

### B. Experimental Use:

- Containment: Keep the container tightly closed when not in use.[\[1\]](#)
- Compatibility: Avoid contact with strong oxidizing agents.

- Monitoring: Be aware of the potential for skin, eye, and respiratory irritation.[1][4]

#### C. Post-Experiment:

- Decontamination: Thoroughly clean the work area and any equipment used with an appropriate solvent.
- Hand Washing: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.[1]

## III. Disposal Plan

Proper disposal of **1-(4-(4-Bromophenoxy)phenyl)ethanone** and its containers is crucial to prevent environmental contamination and comply with regulations.

#### A. Waste Collection:

- Segregation: Collect all waste containing this chemical, including contaminated consumables, in a designated and clearly labeled hazardous waste container.
- Labeling: The waste container must be labeled with the full chemical name and associated hazards.

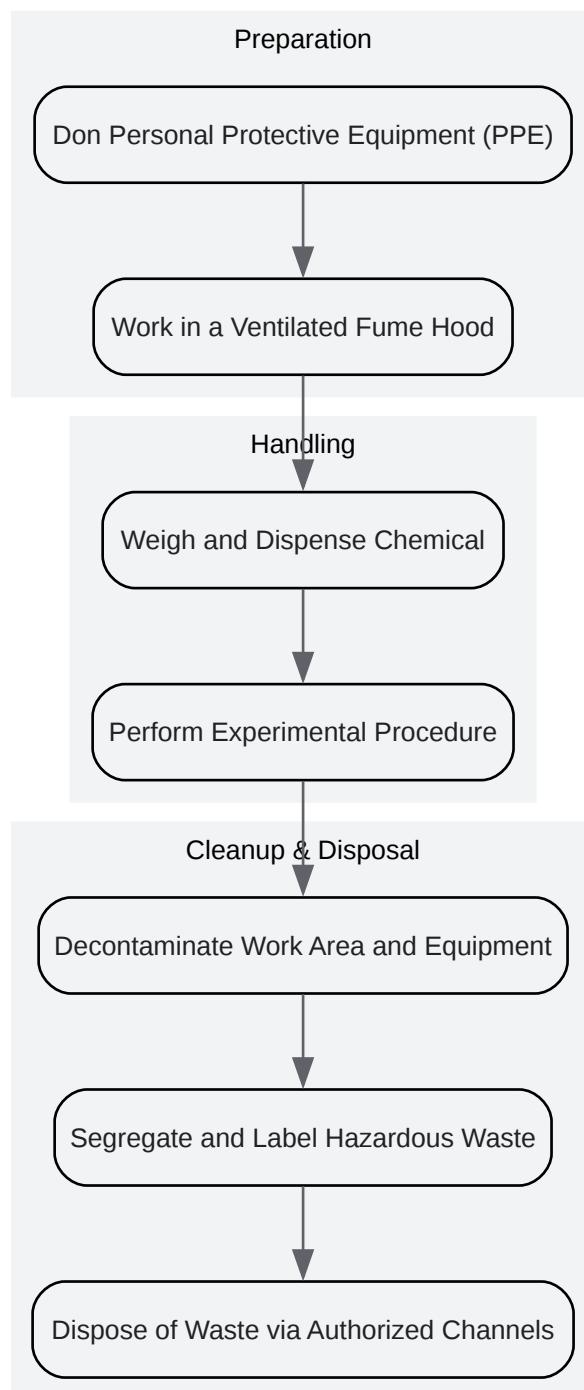
#### B. Disposal Procedure:

- Consult Regulations: Dispose of the chemical waste in accordance with all local, state, and federal regulations.[1][2]
- Authorized Disposal: Arrange for pickup and disposal by a licensed hazardous waste management company. Do not dispose of this chemical down the drain.[1]

## IV. Chemical and Physical Properties

Property	Value
CAS Number	54916-27-7 <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>14</sub> H <sub>11</sub> BrO <sub>2</sub> <a href="#">[6]</a>
Molecular Weight	291.14 g/mol <a href="#">[6]</a>
Appearance	Pale yellow crystals <a href="#">[6]</a>
Melting Point	69-75 °C <a href="#">[6]</a>
Storage	Store in a cool, dry, and well-ventilated area away from incompatible substances. <a href="#">[1]</a> <a href="#">[7]</a>

## V. Safe Handling Workflow

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)